

Unraveling "DNA31": A Case of Mistaken Identity in Gene Regulation Research

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Compound of Interest

Compound Name: **DNA31**

Cat. No.: **B15588516**

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Initial investigations into the experimental applications of a purported molecule, "DNA31," in gene regulation studies have revealed a case of mistaken identity. Extensive searches have found no evidence of a specific molecule, compound, or gene with this designation being utilized in the field of gene regulation. Instead, the term "DNA31" overwhelmingly refers to the 31st International Conference on DNA Computing and Molecular Programming.

This annual conference is a premier forum for scientists from diverse backgrounds, including mathematics, computer science, physics, chemistry, biology, and nanotechnology, to discuss the latest advancements in information-based molecular systems.^{[1][2]} Topics presented at the conference cover a broad range of subjects related to biomolecular computing, such as molecular switches, DNA origami, synthetic biology, and molecular robotics, rather than the study of a single regulatory molecule.^{[1][3]}

While one publication was found to mention the "sequence of DNA31,³²" this appears to be an incidental naming convention for a specific DNA sequence used within that particular study on DNA coacervation, not a widely recognized name for a gene regulator.^[4]

Conclusion for Researchers, Scientists, and Drug Development Professionals:

There are currently no established experimental applications, quantitative data, or standardized protocols associated with a substance named "DNA31" for the purpose of gene regulation studies. The designation "DNA31" is firmly associated with an academic conference.

Therefore, the creation of detailed Application Notes and Protocols on this topic is not possible. Researchers seeking information on novel molecules or techniques for gene regulation should refer to established scientific literature and databases using recognized nomenclature. It is crucial to verify the identity and existence of any purported research compound before initiating experimental design or data interpretation. We recommend that researchers encountering the term "**DNA31**" in a research context critically evaluate the source to determine if it is referring to the conference or a potential typographical error.

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References

- 1. 31st International Conference on DNA Computing and Molecular Programming - Sciencesconf.org [dna31.sciencesconf.org]
- 2. 31st International Conference on DNA Computing and Molecular Programming (DNA31) | École normale supérieure de Lyon [ens-lyon.fr]
- 3. 31st International Conference on DNA Computing and Molecular Programming (DNA 31) [drops.dagstuhl.de]
- 4. pubs.acs.org [pubs.acs.org]
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